

Application Notes and Protocols for Acron MC Denture Base Acrylic Resin

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Compound of Interest

Compound Name:	Acron MC
CAS No.:	123938-54-5
Cat. No.:	B1168772

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the flasking and investing procedures of **Acron MC**, a microwave-curable denture base acrylic resin. The information is intended to guide researchers and professionals in the proper handling and application of this material for consistent and high-quality results in a laboratory setting.

Summary of Quantitative Data

For ease of comparison and procedural accuracy, the following table summarizes the key quantitative parameters for working with **Acron MC**.

Parameter	Value	Unit	Notes
Standard Powder/Liquid Ratio	30 / 9	g / ml	---
Doughing Time	~15	minutes	At room temperature.
Working Time (Dough Stage)	Variable	minutes	Sufficient for packing the flask.
Curing Time (Microwave)	3	minutes	For a full denture.
Curing Time (Partial with Metal)	3 (1.5 + 1.5)	minutes	Turn the flask over after 1.5 minutes. [1]
Post-Cure Cooling (Air)	20 - 30	minutes	At room temperature. [1]
Post-Cure Cooling (Water)	~20	minutes	Immerse in cold water after air cooling. [1]

Experimental Protocols

The following protocols detail the methodologies for the flasking, investing, packing, and curing of **Acron MC**.

Flasking and Investing Procedure

This process involves creating a two-part mold of the waxed-up denture model using a dental flask and investment material.

Materials:

- Waxed-up denture on a master cast
- Dental flask (**Acron MC** Microwavable Flask recommended)
- Dental stone (e.g., GC Advastone)
- Petroleum jelly or other separating medium

- Plaster mixing bowl and spatula

Protocol:

- Preparation: Thoroughly lubricate the inside of the dental flask with petroleum jelly. Soak the master cast with the waxed denture in water for a few minutes.
- First Pour (Lower Half): Mix the dental stone according to the manufacturer's instructions. Fill the lower half of the flask with the mixed stone.
- Embedding the Cast: Center the master cast with the waxed denture in the lower half of the flask, pressing it down until the bottom of the cast is level with the edge of the flask.^[2] Ensure the posterior portion of the cast is also level.
- Smoothing: Smooth the stone, ensuring there are no undercuts that would prevent the separation of the flask halves.^[2] The stone should be even with the land of the cast. Allow the stone to set completely.
- Separating Medium: Once the first pour has set, apply a separating medium (e.g., sodium alginate) to all exposed stone surfaces.
- Second Pour (Upper Half): Place the upper half of the flask in position. Mix another batch of dental stone and pour it over the waxed denture, ensuring it flows around the artificial teeth to eliminate air bubbles.^[3] Fill the upper half of the flask completely.
- Closure: Place the lid on the flask and allow the stone to set completely. It is crucial to have metal-to-metal contact between the flask components.^[2]

Wax Elimination (Dewaxing)

This step removes the wax from the mold to create a cavity for the acrylic resin.

Materials:

- Boiling water bath
- Mild detergent

- Soft brush
- Tin foil substitute (e.g., GC Acro-Sep)

Protocol:

- **Boiling:** Place the fully set and closed flask in a boiling water bath for approximately 5 minutes to soften the wax.[\[2\]](#)[\[4\]](#)
- **Flask Separation:** Carefully remove the flask from the boiling water and gently pry open the two halves using a lab knife or screwdriver.
- **Wax Removal:** Remove the softened wax base. Flush the mold with boiling water and a mild detergent, using a soft brush to remove all wax residue.[\[1\]](#) The artificial teeth should remain securely in the upper half of the flask.
- **Application of Separating Medium:** While the mold is still warm, apply a generous coating of a tin foil substitute to all gypsum surfaces.[\[1\]](#) This will prevent the acrylic resin from adhering to the stone.

Acron MC Mixing and Packing

This protocol outlines the preparation and placement of the acrylic resin into the mold cavity.

Materials:

- **Acron MC** powder and liquid
- Mixing jar with a lid
- Polyethylene sheets
- Hydraulic press

Protocol:

- **Mixing:** In a mixing jar, add the recommended amount of **Acron MC** liquid (9 ml) followed by the powder (30 g).[\[5\]](#) Mix gently until the powder is fully saturated.

- **Doughing:** Cover the mixing jar and allow the mixture to stand for approximately 15 minutes at room temperature to reach the dough stage.[\[1\]](#)
- **Packing:** Once the acrylic has reached a non-tacky, dough-like consistency, remove it from the jar. Do not knead the acrylic, as this can introduce dry spots.[\[1\]](#) Place the acrylic dough into the upper half of the flask containing the teeth.
- **Trial Packing:** Place a polyethylene sheet over the acrylic and close the flask.[\[1\]](#) Place the flask in a hydraulic press and apply slow, steady pressure.
- **Trimming Excess:** Open the flask and carefully remove the excess acrylic (flash) from around the mold cavity with a sharp instrument.
- **Final Closure:** Repeat the trial packing process until only a minimal amount of flash is expressed. Remove the polyethylene sheet and close the flask for the final time. Apply pressure with the press and tighten the flask bolts securely.[\[1\]](#)[\[5\]](#)

Microwave Curing and Deflasking

This section describes the polymerization of the **Acron MC** resin using microwave energy and the subsequent removal of the cured denture from the flask.

Materials:

- Microwave oven (500 W recommended)[\[5\]](#)
- Small cup of water (optional)
- Plastic or wooden mallet
- Plaster nippers and knife

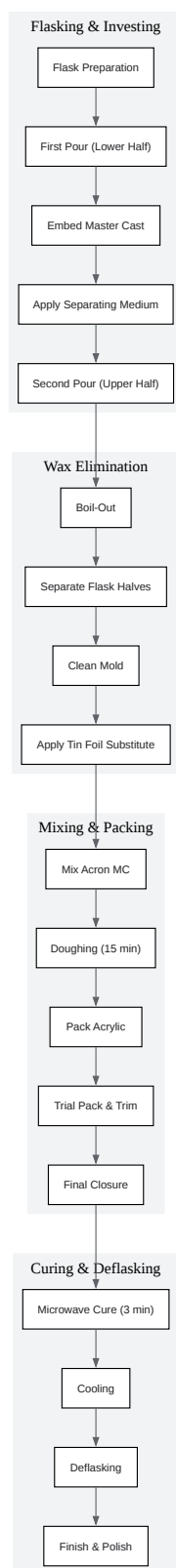
Protocol:

- **Curing:** Place the secured flask in the center of the microwave oven. A small cup of water can be placed in the microwave to maintain humidity.[\[1\]](#)
 - **Full Dentures:** Cure on high power for 3 minutes.

- Partial Dentures with Metal Framework: Cure on high for 1.5 minutes, then turn the flask over and cure for an additional 1.5 minutes.[1]
- Cooling: After the curing cycle is complete, allow the flask to cool at room temperature for 20-30 minutes.[1] Following this, immerse the flask in cold water for approximately 20 minutes for complete cooling.[1]
- Deflasking: Once cooled, begin the deflasking process. Remove the top section of the flask to expose the stone.[1] Use a mallet to tap on the knockout plate on the bottom of the flask to release the entire mold.[1]
- Denture Recovery: Carefully break away the investment material from the cured denture using plaster nippers and other appropriate tools.
- Finishing and Polishing: Finish and polish the denture using standard laboratory procedures. The smooth surface of the cured **Acron MC** is designed to resist plaque buildup and discoloration.[5]

Visualizations

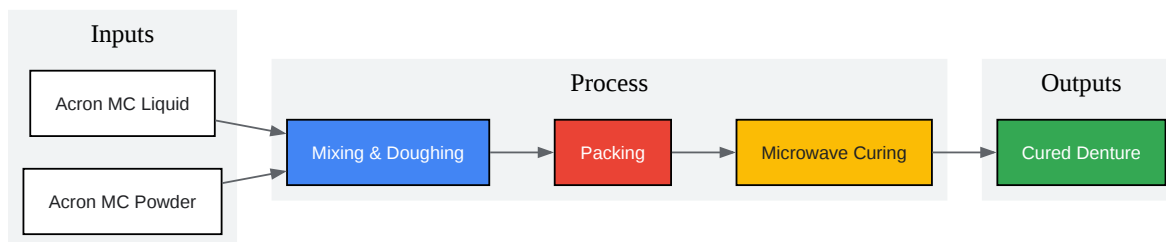
Experimental Workflow for Acron MC Processing



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Caption: Workflow for **Acron MC** denture processing.

Logical Relationships in Material Processing



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Caption: Key stages of **Acron MC** material transformation.

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